

# Personal protective equipment for handling XK469

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## Compound of Interest

Compound Name: XK469

Cat. No.: B188095

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## Essential Safety and Handling Guide for XK469

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the compound **XK469**. The following procedural guidance is designed to ensure the safe operational use and disposal of this potent cytotoxic agent.

### Compound Information:

Property	Value	Reference
Chemical Name	2-(4-((7-Chloro-2-quinoxalinyloxy)phenoxy)propionic acid	[1]
Synonym(s)	NSC 697887	
Molecular Formula	C <sub>17</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>4</sub>	
Form	Solid	
Biochemical Action	Topoisomerase II $\beta$ inhibitor; apoptosis inducer	
Storage Temperature	2-8°C	

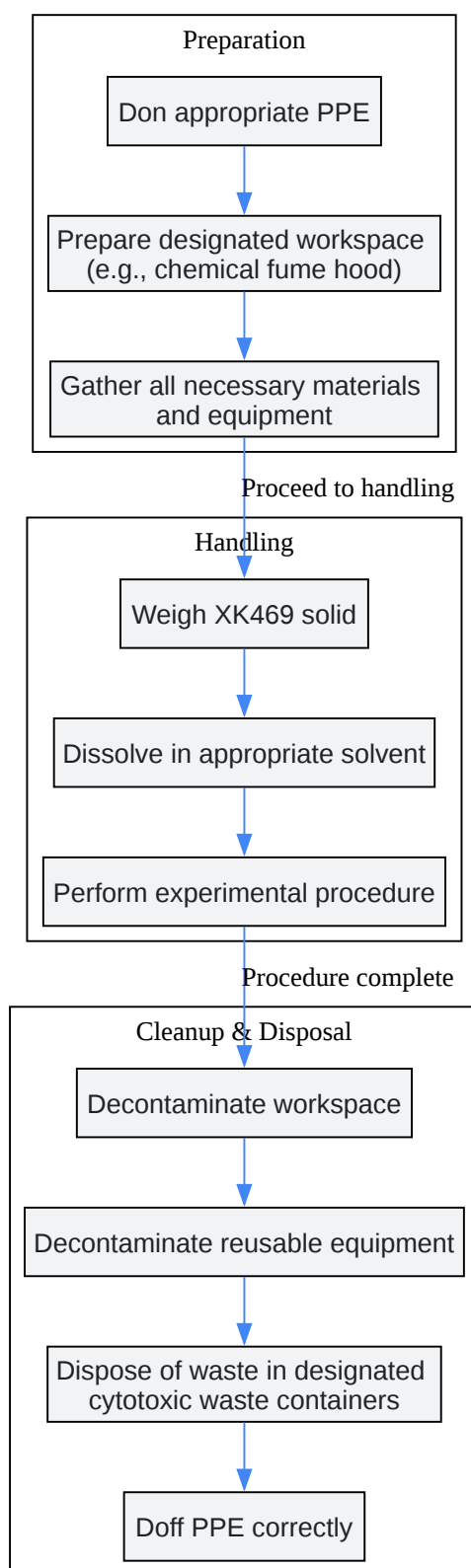
## Personal Protective Equipment (PPE)

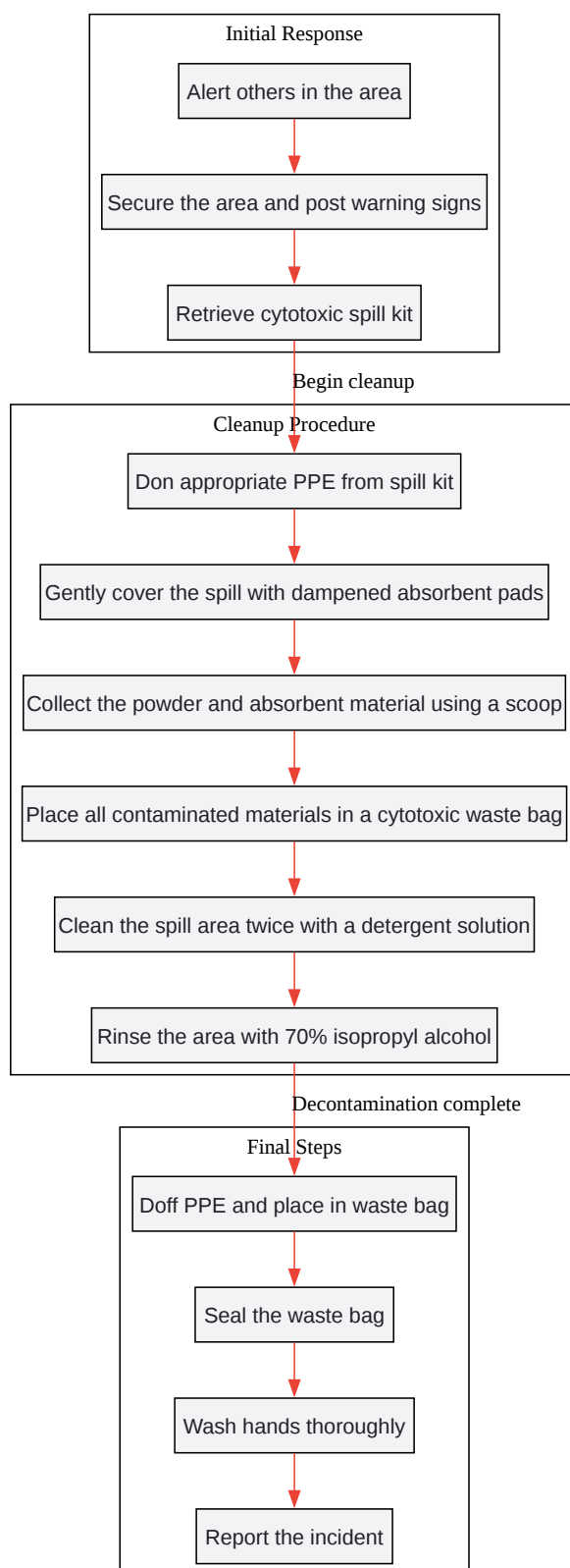
When handling **XK469**, it is imperative to use appropriate personal protective equipment to prevent exposure. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Gloves	Powder-free nitrile gloves meeting ASTM D-6978 standard. Double gloving is recommended.	Protects against skin contact. Chemotherapy-tested gloves prevent permeation. <a href="#">[1]</a> <a href="#">[2]</a>
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Prevents eye contact with the solid compound.
Respiratory Protection	N95 dust mask or a higher level of respiratory protection based on risk assessment.	Prevents inhalation of the powdered substance.
Lab Coat/Gown	Disposable, low-permeability fabric gown with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination. <a href="#">[1]</a>

## Standard Operating Procedure for Handling XK469

The following workflow outlines the standard procedure for handling **XK469** in a laboratory setting to minimize the risk of exposure.





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## References

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